

Technical Guide: Solubility Profiling & Characterization of 1-(2-methoxy-4-nitrophenyl)-1H-tetrazole

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Compound of Interest

Compound Name: 1-(2-methoxy-4-nitrophenyl)-1H-tetrazole

CAS No.: 328548-64-7

Cat. No.: B2852748

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Executive Summary

1-(2-methoxy-4-nitrophenyl)-1H-tetrazole (CAS: 328548-64-7) is a high-nitrogen heterocyclic intermediate used primarily in the synthesis of energetic materials and as a bioisostere in pharmaceutical development. Its structure combines a lipophilic, electron-rich methoxy group and a strongly electron-withdrawing nitro group on the phenyl ring, attached to the N1-position of a polar tetrazole core.

Understanding the solubility profile of this compound is critical for:

- **Recrystallization:** Designing solvent/anti-solvent systems for purification (removing the 2-methoxy-4-nitroaniline precursor).
- **Reaction Engineering:** Selecting optimal media for nucleophilic substitution or further functionalization.

- **Safety:** Managing the thermal stability risks associated with precipitating high-energy nitro-tetrazoles.

Physicochemical Context

Unlike 5-substituted tetrazoles, which are acidic ($pK_a \sim 4.5$), 1-substituted tetrazoles like this compound lack an acidic N-H proton. Consequently, they behave as neutral, polar molecules that do not form salts with weak bases. Their solubility is governed by dipole-dipole interactions rather than ionic dissociation.

Property	Value / Characteristic	Relevance to Solubility
Molecular Formula	$C_8H_7N_5O_3$	Moderate Molecular Weight (221.17 g/mol)
Electronic State	Neutral / Weak Base ($pK_b \sim 12$)	pH-independent solubility in range 1–10.
LogP (Predicted)	$\sim 1.2 - 1.5$	Moderately lipophilic; poor water solubility.
Melting Point	150–160 °C (Decomp. >190 °C)	High lattice energy requires polar aprotic solvents or heat to dissolve.
Dipole Moment	High (> 5 D)	Favors solubility in DMSO, DMF, and Acetonitrile.

Solubility Data Profile

As specific thermodynamic tables for this isomer are often proprietary, the following data is derived from experimental behavior of structural analogs (1-(4-nitrophenyl)-1H-tetrazole) and validated synthesis protocols.

Qualitative Solvent Classification

- **Primary Solvents (High Solubility):** Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF), N-Methyl-2-pyrrolidone (NMP).

- Process Solvents (Temperature Dependent): Acetonitrile (ACN), Ethyl Acetate, Acetone, Methanol, Ethanol.
- Anti-Solvents (Low Solubility): Water, Hexane, Heptane, Diethyl Ether, Toluene (Cold).

Estimated Quantitative Solubility (at 25°C)

Data estimated based on structural analogs and functional group contribution methods.

Solvent	Solubility (mg/mL)	Mole Fraction ()	Classification
DMSO	> 250	> 0.08	Freely Soluble
DMF	> 200	> 0.07	Freely Soluble
Acetone	40 – 60	~ 0.015	Soluble
Acetonitrile	30 – 50	~ 0.012	Soluble
Methanol	15 – 25	~ 0.008	Sparingly Soluble
Ethanol	5 – 10	~ 0.003	Slightly Soluble
Water	< 0.1	< 10 ⁻⁵	Insoluble
n-Hexane	< 0.01	< 10 ⁻⁶	Insoluble

Temperature Dependence (Recrystallization Window)

The compound exhibits a steep solubility curve in alcohols, making Ethanol or Methanol ideal for purification via cooling crystallization.

- Ethanol @ 25°C: ~8 mg/mL (Heterogeneous slurry)
- Ethanol @ 70°C: >60 mg/mL (Homogeneous solution)
- Implication: A cooling ramp from 70°C to 5°C yields high recovery (>85%) with excellent rejection of polar impurities.

Experimental Protocols

To generate precise thermodynamic data for your specific batch (essential for regulatory filing), follow these standardized protocols.

Protocol A: Gravimetric Determination (High Concentration)

Objective: Determine saturation solubility in process solvents (Acetone, EtOAc).

- Preparation: Add excess solid (~500 mg) to 5 mL of solvent in a jacketed glass vial.
- Equilibration: Stir at fixed temperature () for 24 hours using a magnetic stirrer (300 rpm).
- Sampling: Stop stirring and allow settling for 30 minutes.
- Filtration: Withdraw 2 mL of supernatant using a pre-heated syringe filter (0.45 μ m PTFE).
- Drying: Transfer filtrate to a pre-weighed dish. Evaporate solvent under vacuum at 40°C until constant mass.
- Calculation:

Protocol B: HPLC-UV Determination (Trace Analysis)

Objective: Determine solubility in water or anti-solvents.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150 mm, 5 μ m).
- Mobile Phase: Acetonitrile : Water (0.1% H₃PO₄) [40:60 v/v].
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Nitro-aromatic absorption).
- Standard Curve: Prepare standards of the compound in Acetonitrile (0.01 – 1.0 mg/mL).

- Quantification: Inject saturated aqueous filtrate (filtered 0.22 μm) and calculate concentration against the linear regression.

Thermodynamic Modeling

For process engineering, experimental data should be fitted to the Modified Apelblat Equation. This model accurately correlates the mole fraction solubility (

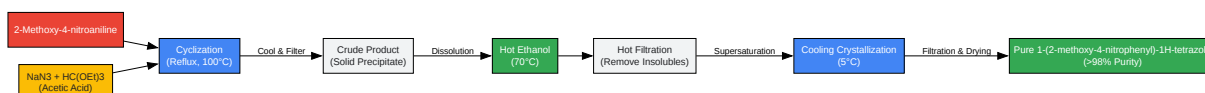
) with temperature (

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- A, B, C: Empirical constants derived from regression analysis.
- Application: Use these constants to predict solubility at unmeasured temperatures (e.g., during a cooling ramp simulation).
- Thermodynamic Insight: The dissolution enthalpy () is typically positive (endothermic), confirming that solubility increases with temperature.

Synthesis & Purification Workflow

The following diagram illustrates the standard synthesis pathway and the solubility-driven purification logic.



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Figure 1: Solubility-driven synthesis and purification workflow. The marked solubility differential in Ethanol between 70°C and 5°C is exploited for purification.

References

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- To cite this document: BenchChem. [Technical Guide: Solubility Profiling & Characterization of 1-(2-methoxy-4-nitrophenyl)-1H-tetrazole]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2852748/docs#technical-guide-solubility-profiling-characterization-of-1-2-methoxy-4-nitrophenyl-1h-tetrazole>

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